

Environmental Fate and Degradation of 2,3,5-Trimethylphenol: A Technical Guide

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Compound of Interest

Compound Name: 2,3,5-Trimethylphenol

Cat. No.: B045783

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Data on the environmental fate and degradation of **2,3,5-trimethylphenol** are scarce in publicly available scientific literature. Much of the information presented in this guide is extrapolated from studies on its isomers (e.g., 2,3,6-trimethylphenol and 2,4,6-trimethylphenol) and the broader class of alkylphenols. The significant data gaps for **2,3,5-trimethylphenol** are explicitly noted.

Executive Summary

2,3,5-Trimethylphenol is a substituted phenolic compound for which specific environmental fate and degradation data are largely unavailable. Standard safety data sheets repeatedly indicate "no data available" for key parameters such as persistence, bioaccumulation, and mobility. However, based on the behavior of its isomers and other alkylphenols, it is anticipated that **2,3,5-trimethylphenol** may exhibit persistence in the environment, particularly under anaerobic conditions. This guide synthesizes the available information on related compounds to infer potential environmental behavior and degradation pathways for **2,3,5-trimethylphenol**, highlighting the critical need for further research.

Physicochemical Properties and Environmental Mobility

Understanding the fundamental physicochemical properties of **2,3,5-trimethylphenol** is crucial for predicting its environmental distribution.

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O	[1][2]
Molecular Weight	136.19 g/mol	[1]
Water Solubility	Data not available for 2,3,5-TMP. For 2,3,6-TMP: 1,580 mg/L at 25°C.	[3]
Vapor Pressure	9.75 mmHg at 60°C	
Log K _{ow} (Octanol-Water Partition Coefficient)	Data not available for 2,3,5-TMP. For 2,3,6-TMP: 2.67.	[3]
pKa	Data not available	

The octanol-water partition coefficient (Log K_{ow}) of the isomer 2,3,6-trimethylphenol suggests a moderate potential for bioaccumulation in aquatic organisms and partitioning to soil and sediment[3]. The mobility of **2,3,5-trimethylphenol** in soil is expected to be low, based on the estimated Koc value of its isomer[3].

Abiotic Degradation Pathways

Abiotic degradation processes, including photodegradation and oxidation, may contribute to the transformation of **2,3,5-trimethylphenol** in the environment.

Photodegradation

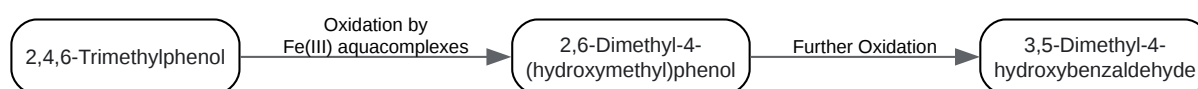
Direct photolysis of **2,3,5-trimethylphenol** by sunlight may occur, although specific studies are lacking. Research on the isomer 2,4,6-trimethylphenol indicates that photooxidation is a relevant degradation pathway in surface waters, with half-lives ranging from 1.7 to 11 hours, influenced by water depth and composition. The primary mechanism is likely the reaction with photochemically produced hydroxyl radicals. The atmospheric half-life of another isomer, 2,3,6-trimethylphenol, is estimated to be approximately 3 hours due to its reaction with hydroxyl

radicals, suggesting that atmospheric degradation could be a significant removal process if the compound partitions to the air.

Chemical Oxidation

Studies on 2,4,6-trimethylphenol have shown that it can be oxidized by Fe(III) aquacomplexes. This process leads to the formation of intermediates such as 2,6-dimethyl-4-(hydroxymethyl)phenol and 3,5-dimethyl-4-hydroxybenzaldehyde. It is plausible that **2,3,5-trimethylphenol** could undergo similar oxidation reactions in environments rich in iron oxides.

A potential oxidation pathway for a trimethylphenol isomer is depicted below.



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Figure 1: Proposed oxidation pathway for 2,4,6-trimethylphenol by Fe(III) aquacomplexes.

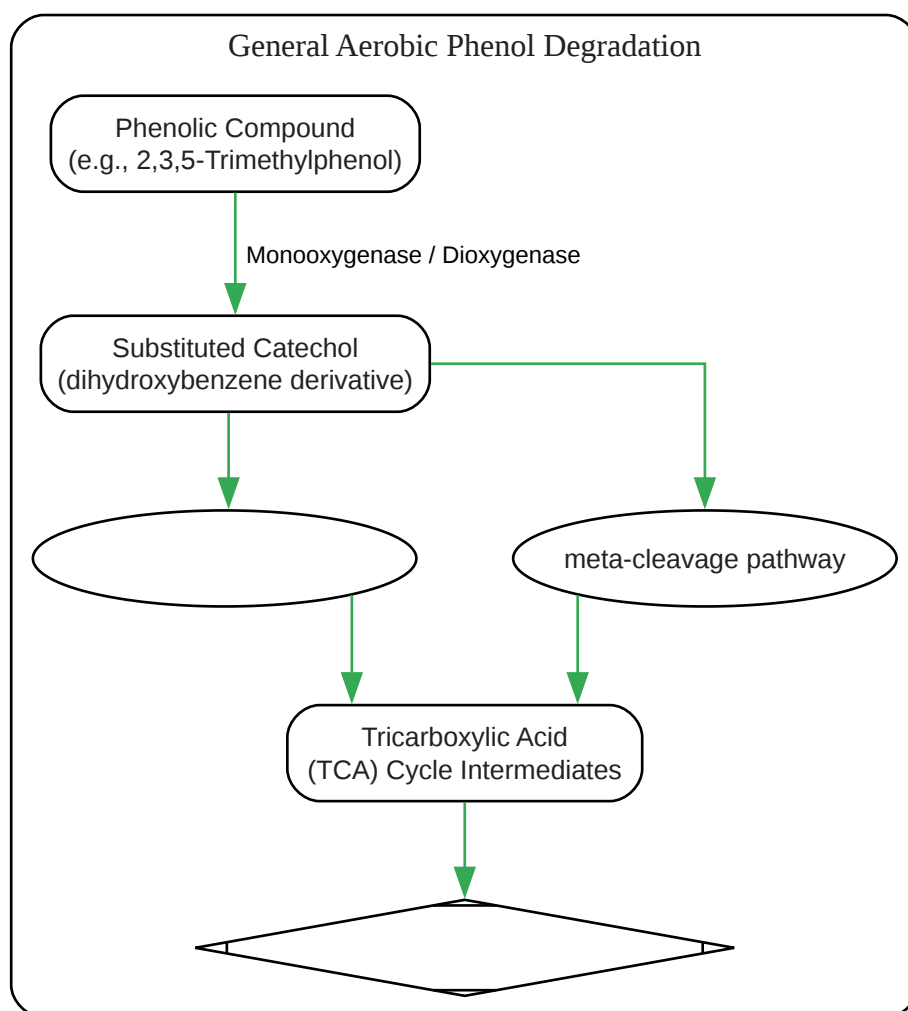
Biotic Degradation Pathways

The biodegradation of **2,3,5-trimethylphenol** is largely uncharacterized. However, insights can be drawn from studies on other alkylphenols and general phenol metabolism.

Aerobic Biodegradation

Aerobic biodegradation of phenolic compounds by microorganisms typically proceeds through initial hydroxylation of the aromatic ring to form a catechol derivative. This is followed by ring cleavage, which can occur via two main pathways: the ortho-cleavage pathway or the meta-cleavage pathway. These pathways ultimately lead to intermediates that can enter central metabolic cycles.

While specific data for **2,3,5-trimethylphenol** is absent, studies on a mixture of trimethylphenols have shown that mineralization can reach up to 99%, although the degradation can be unpredictable and may lead to the accumulation of unidentified metabolites. The presence of three methyl groups on the aromatic ring may hinder enzymatic attack, potentially leading to slower degradation rates compared to simpler phenols.



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Figure 2: Generalized aerobic degradation pathways for phenolic compounds.

Anaerobic Biodegradation

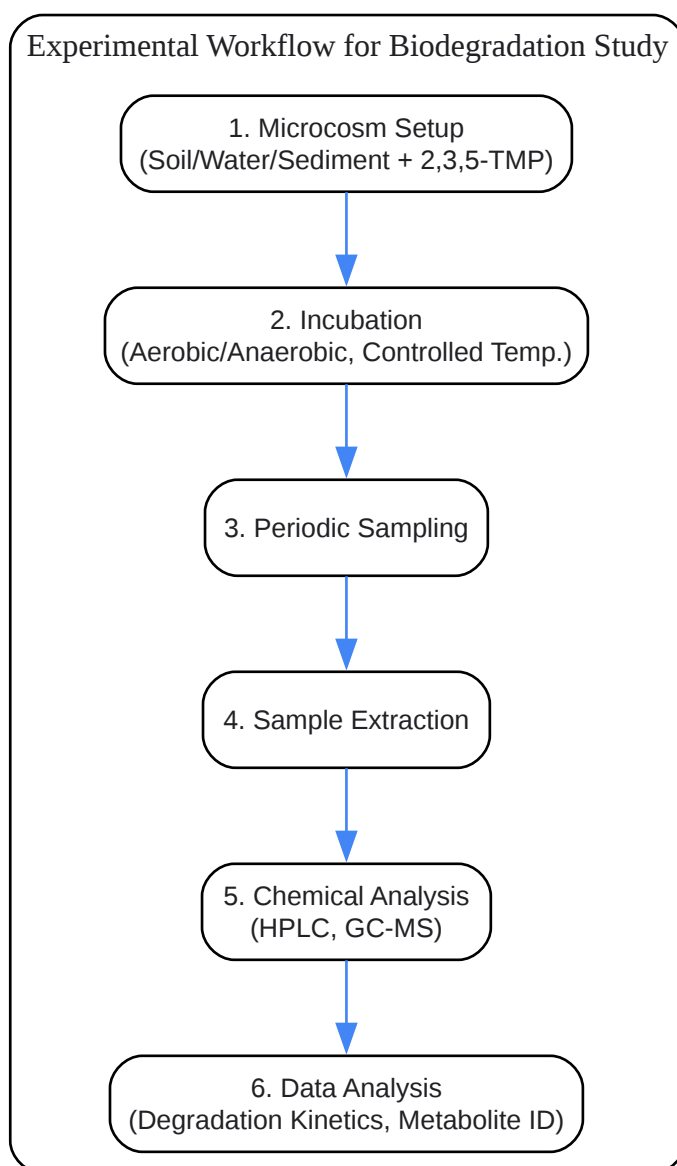
Studies on the isomers 2,3,6-trimethylphenol and 2,4,6-trimethylphenol have shown them to be resistant to anaerobic degradation over extended periods (8 weeks)[3]. This suggests that **2,3,5-trimethylphenol** is also likely to be persistent under anaerobic conditions, such as in sediments and anoxic zones of groundwater. The recalcitrance of alkylphenols under anaerobic conditions is a significant environmental concern.

Fungal Degradation

White-rot fungi, such as *Phanerochaete chrysosporium*, are known to degrade a wide range of recalcitrant organic pollutants, including phenolic compounds and lignin, a complex polymer with structural similarities to some phenolic resins. These fungi secrete powerful extracellular enzymes, such as lignin peroxidases and manganese peroxidases, that can initiate the breakdown of complex aromatic structures. While no studies have specifically investigated the fungal degradation of **2,3,5-trimethylphenol**, this remains a promising area for future research into its bioremediation.

Experimental Protocols

Detailed experimental protocols for studying the degradation of **2,3,5-trimethylphenol** are not available in the literature. However, standardized methods for assessing the biodegradation of chemicals can be adapted. A general experimental workflow is proposed below.



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Figure 3: A generalized experimental workflow for assessing the biodegradation of **2,3,5-trimethylphenol**.

Key Methodologies:

- **Biodegradation Assays:** Standard OECD or EPA guideline tests for aerobic and anaerobic biodegradability in water, soil, or sediment can be employed. These typically involve incubating the test substance with a microbial inoculum from an appropriate environmental matrix and monitoring its disappearance over time.

- **Analytical Techniques:** High-Performance Liquid Chromatography (HPLC) with UV or mass spectrometric detection is a suitable method for quantifying the parent compound[4]. Gas Chromatography-Mass Spectrometry (GC-MS) is essential for the identification and quantification of volatile degradation products and for analyzing derivatized phenols[1][5].
- **Metabolite Identification:** The structural elucidation of degradation intermediates would require advanced analytical techniques such as high-resolution mass spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Data Gaps and Future Research Directions

The lack of empirical data on the environmental fate and degradation of **2,3,5-trimethylphenol** is a significant knowledge gap. Future research should prioritize the following:

- **Standardized Biodegradation Studies:** Conducting aerobic and anaerobic biodegradation tests in relevant environmental matrices (soil, water, sediment) to determine degradation rates and half-lives.
- **Identification of Degradation Pathways:** Elucidating the specific metabolic pathways and identifying the major degradation products under both aerobic and anaerobic conditions.
- **Photodegradation Studies:** Quantifying the rates of direct and indirect photolysis in aqueous solutions and in the atmosphere.
- **Bioaccumulation and Toxicity:** Assessing the bioaccumulation potential in aquatic organisms and evaluating its ecotoxicity to provide a comprehensive environmental risk assessment.
- **Fungal Degradation Potential:** Investigating the ability of white-rot fungi and other specialized microorganisms to degrade **2,3,5-trimethylphenol**.

Conclusion

While a definitive assessment of the environmental fate and degradation of **2,3,5-trimethylphenol** is hampered by a lack of specific data, inferences from its isomers and the broader class of alkylphenols suggest a potential for environmental persistence, particularly in anaerobic environments. Abiotic degradation through photooxidation may play a role in its removal from sunlit surface waters and the atmosphere. The potential for microbial degradation

exists, likely proceeding through pathways common to other phenolic compounds, but the rate and extent of this degradation are unknown. This technical guide underscores the urgent need for dedicated research to fill the existing data gaps and enable a thorough environmental risk assessment of **2,3,5-trimethylphenol**.

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